

4-Phenylcyclohexanecarbaldehyde molecular weight and density

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Compound of Interest

Compound Name: 4-Phenylcyclohexanecarbaldehyde
CAS No.: 1466-74-6
Cat. No.: B075294

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An In-depth Technical Guide to **4-Phenylcyclohexanecarbaldehyde**: Physicochemical Properties, Synthesis, and Applications in Drug Development

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Phenylcyclohexanecarbaldehyde is a bifunctional organic molecule featuring a phenyl group appended to a cyclohexane ring, which is further substituted with a reactive aldehyde group. This unique structural combination makes it a valuable intermediate in organic synthesis and a molecule of significant interest in medicinal chemistry. The phenylcyclohexane scaffold is often explored as a bioisosteric replacement for other aromatic or aliphatic systems to modulate physicochemical properties such as lipophilicity, metabolic stability, and conformational rigidity in drug candidates. This guide provides a comprehensive overview of the core physicochemical properties of **4-Phenylcyclohexanecarbaldehyde**, a detailed examination of its synthesis via selective alcohol oxidation, its documented relevance in

pharmaceutical research, a robust experimental protocol for its preparation, and essential safety information.

The 4-Phenylcyclohexane Scaffold: An Introduction

The 4-phenylcyclohexane moiety represents a fascinating structural motif in the design of bioactive molecules. It combines the aromatic, hydrophobic nature of a benzene ring with the three-dimensional, conformationally flexible (or rigid, depending on substitution) nature of a cyclohexane ring. This fusion allows medicinal chemists to explore chemical space that is distinct from simple linear or planar aromatic systems. The aldehyde functional group serves as a versatile chemical handle, enabling a wide array of subsequent transformations, including reductive aminations, oxidations to carboxylic acids, and carbon-carbon bond-forming reactions, making **4-Phenylcyclohexanecarbaldehyde** a valuable building block for creating diverse chemical libraries. Its utility has been noted in patents for pharmaceutical compositions aimed at treating metabolic diseases, highlighting its relevance to modern drug discovery programs.^[1]

Core Physicochemical Properties

A precise understanding of a molecule's physical and chemical properties is fundamental to its application in research and development. The key properties of **4-**

Phenylcyclohexanecarbaldehyde are summarized below. It is important to note that while core identifiers and computed properties are well-documented, experimental data for properties such as density and boiling point are not readily available in public scientific databases.

Property	Value	Source
IUPAC Name	4-phenylcyclohexane-1-carbaldehyde	PubChem[2]
Molecular Formula	C ₁₃ H ₁₆ O	PubChem[2]
Molecular Weight	188.26 g/mol	PubChem[2]
188.27 g/mol	BLD Pharm[3]	
CAS Number	1466-74-6	PubChem[2]
Appearance	Not specified (likely a liquid or low-melting solid)	-
Density	Data not available	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
Computed XLogP3-AA	3.0	PubChem[2]

Note: XLogP3-AA is a computed measure of hydrophobicity. A higher value indicates greater lipophilicity.

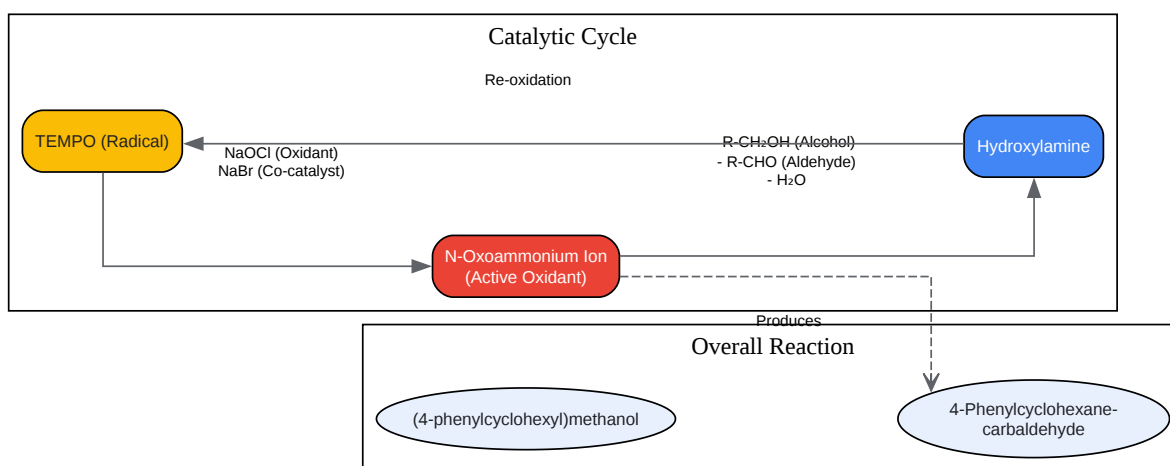
Synthesis and Mechanistic Rationale

The most direct and efficient synthesis of **4-Phenylcyclohexanecarbaldehyde** involves the selective oxidation of the corresponding primary alcohol, (4-phenylcyclohexyl)methanol. Among the myriad of oxidative methods, the use of (2,2,6,6-tetramethylpiperidin-1-yl)oxyl, commonly known as TEMPO, as a catalyst is particularly advantageous due to its high selectivity for primary alcohols, mild reaction conditions, and the use of inexpensive and environmentally benign stoichiometric oxidants like sodium hypochlorite (NaOCl).[4][5]

The TEMPO-Catalyzed Oxidation Cycle:

The reaction operates via a catalytic cycle where the TEMPO radical is first oxidized to the active oxidant, the N-oxoammonium ion, by the primary oxidant (NaOCl). This N-oxoammonium ion then oxidizes the alcohol to the aldehyde, regenerating the hydroxylamine

form of the catalyst, which is subsequently re-oxidized back into the catalytic cycle. The presence of sodium bromide (NaBr) as a co-catalyst accelerates the initial oxidation of TEMPO. [5] This process is highly efficient and minimizes the over-oxidation of the aldehyde to the corresponding carboxylic acid, which is a common side reaction with stronger oxidizing agents. [6]



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TEMPO-catalyzed oxidation cycle for alcohol to aldehyde conversion.

Relevance in Medicinal Chemistry and Drug Development

The phenylcyclohexane core of **4-Phenylcyclohexanecarbaldehyde** is a key structural motif in modern drug design. Replacing a simple phenyl ring or a flexible alkyl chain with a phenylcyclohexane group can have profound effects on a compound's pharmacological profile.

Key Advantages and Considerations:

- **Modulation of Lipophilicity:** The saturated cyclohexane ring generally increases the lipophilicity (and often, the logP) compared to a smaller or more polar substituent. This can enhance membrane permeability and blood-brain barrier penetration, but may also increase metabolic liability or off-target toxicity if not carefully balanced.[5]
- **Vectorial Orientation and Conformational Constraint:** The cyclohexane ring provides a rigid scaffold that orients the phenyl group in a well-defined vector in three-dimensional space. This can lead to improved binding affinity and selectivity for a target protein by locking the molecule into a more favorable bioactive conformation.
- **Metabolic Stability:** The aliphatic ring can alter the metabolic profile of a drug candidate. While the cyclohexane ring itself can be a site for metabolism (e.g., hydroxylation), its presence can shield adjacent groups or alter the molecule's overall interaction with metabolic enzymes like Cytochrome P450s.

A tangible example of its relevance is its inclusion in patent WO 2018/175537 A1, which lists 4-phenylcyclohexane-1-carbaldehyde among compounds for pharmaceutical compositions intended for the treatment of metabolic conditions, such as Type 2 Diabetes.[1] This demonstrates that major research institutions consider this scaffold to be of direct interest for developing new therapeutic agents. Furthermore, the broader class of phenylcyclohexane derivatives are used as intermediates in the synthesis of pharmaceuticals and advanced materials like liquid crystals.[7]

Experimental Protocol: Synthesis of 4-Phenylcyclohexanecarbaldehyde

This protocol describes the synthesis of **4-Phenylcyclohexanecarbaldehyde** from (4-phenylcyclohexyl)methanol using a TEMPO-catalyzed oxidation under biphasic conditions. This method is adapted from well-established procedures for selective alcohol oxidation.[4][5]

5.1 Reagents and Equipment

- (4-phenylcyclohexyl)methanol
- TEMPO (2,2,6,6-Tetramethylpiperidine-1-oxyl)

- Sodium bromide (NaBr)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Aqueous sodium hypochlorite (NaOCl , commercial bleach, ~8-13% available chlorine)
- Hydrochloric acid (HCl , 1M aqueous)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel
- Silica gel for column chromatography
- Ethyl acetate and hexanes for eluent

5.2 Step-by-Step Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve (4-phenylcyclohexyl)methanol (1.0 eq) in dichloromethane (DCM, approx. 0.5 M). Add TEMPO (0.01 eq) and sodium bromide (0.1 eq).
- **Biphasic System:** To the organic solution, add an equal volume of saturated aqueous sodium bicarbonate solution.
- **Initiation of Oxidation:** Cool the vigorously stirring biphasic mixture to 0 °C in an ice bath. Begin the dropwise addition of the sodium hypochlorite solution via a dropping funnel. Maintain the internal temperature below 5 °C throughout the addition. Rationale: This slow addition and low temperature are critical to control the exothermic reaction and prevent side reactions, including over-oxidation.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 1-3 hours.

- Quenching: Once the starting material is consumed, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to destroy any excess hypochlorite.
- Workup and Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with DCM. Combine all organic layers.
- Washing: Wash the combined organic phase sequentially with 1M HCl and then with brine (saturated aqueous NaCl). Rationale: The acid wash removes basic impurities, while the brine wash helps to remove residual water.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil or solid is purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes as the eluent, to yield the pure **4-Phenylcyclohexanecarbaldehyde**.

*Experimental workflow for the synthesis and purification of **4-Phenylcyclohexanecarbaldehyde**.*

Safety and Handling

4-Phenylcyclohexanecarbaldehyde is classified as an irritant and requires careful handling in a laboratory setting.

GHS Hazard Statements:[[2](#)]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Precautions:

- Work in a well-ventilated fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.
- Store in a cool, dry, well-ventilated area in a tightly sealed container.

Conclusion

4-Phenylcyclohexanecarbaldehyde is a valuable chemical intermediate with defined physicochemical properties and clear relevance to organic synthesis and pharmaceutical development. Its synthesis is readily achievable through established, selective oxidation methods. The 4-phenylcyclohexane scaffold it contains offers a strategic tool for medicinal chemists to fine-tune the properties of drug candidates, as evidenced by its appearance in recent pharmaceutical patents. This guide provides the foundational knowledge for researchers to confidently and safely utilize this compound in their scientific endeavors.

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